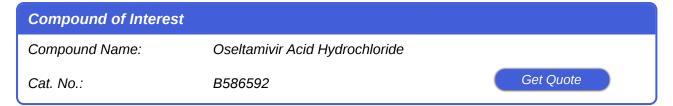


Application Notes and Protocols for Oseltamivir Acid Hydrochloride Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Oseltamivir Acid Hydrochloride** solutions for research and development purposes. The information is compiled from various scientific sources to ensure accuracy and reliability in experimental settings.

Introduction

Oseltamivir is a potent antiviral drug used for the treatment and prophylaxis of influenza A and B virus infections.[1][2] It functions as a prodrug, which is hydrolyzed in the liver to its active form, oseltamivir carboxylate.[3][4][5] This active metabolite acts as a competitive inhibitor of the viral neuraminidase enzyme, which is crucial for the release of new viral particles from infected host cells.[2][3][4][5][6] By blocking this enzyme, oseltamivir carboxylate prevents the spread of the virus within the respiratory tract.[4][5] The preparation of standardized oseltamivir solutions is a critical first step for a variety of in vitro and in vivo studies, including antiviral assays, pharmacokinetic analysis, and formulation development.

Quantitative Data Summary

The following table summarizes the key quantitative data for Oseltamivir Phosphate, the commonly used salt for preparing oseltamivir solutions.



| Parameter | Value | Solvent/Conditions | Source |
|--|---|------------------------------|----------|
| Molar Mass | 410.40 g/mol | - | [7] |
| Solubility in Water | Freely soluble; >500 mg/mL | Water | |
| ≥110 mg/mL | H ₂ O | [8] | _ |
| 30 mg/mL, clear | H ₂ O | [9] | _ |
| 1.6 g/L (estimated) | Water | [7] | |
| Solubility in DMSO | ~10 mg/mL | Dimethyl sulfoxide | [10] |
| ≥20.3 mg/mL | DMSO with gentle warming | [8] | |
| 2 mg/mL | DMSO at 25°C | | |
| Solubility in Ethanol | <1 mg/mL | Ethanol at 25°C | |
| ≥2.79 mg/mL | Ethanol with gentle warming and ultrasonic | [8] | |
| Solubility in PBS (pH 7.2) | ~10 mg/mL | Phosphate-Buffered Saline | [10] |
| Storage Stability (Aqueous Solution) | Stable for 84 days | Refrigerated storage | [11][12] |
| Stable for 46 days at 25°C | Considering toxicological limit of isomer I | [11][12] | |
| Less stable in potable water (14 days) | Due to increasing pH | [11][12] | |
| Stability improved to 63 days in potable water | With addition of 0.1% anhydrous citric acid | [11][12] | _ |
| Storage (Solid Form) | ≥ 4 years | At -20°C | [10] |



Experimental Protocols Preparation of a 1 mg/mL Oseltamivir Stock Solution in Water

This protocol describes the preparation of a standard 1 mg/mL stock solution of oseltamivir using Oseltamivir Phosphate.

Materials:

- Oseltamivir Phosphate powder (purity ≥98%)
- High-purity water (e.g., Milli-Q or equivalent)
- Analytical balance
- Volumetric flasks (e.g., 10 mL, 100 mL)
- Pipettes
- Magnetic stirrer and stir bar or vortex mixer
- Spatula
- Weighing paper

Procedure:

- Weighing: Accurately weigh 10 mg of Oseltamivir Phosphate powder on an analytical balance.
- Dissolution: Transfer the weighed powder into a 10 mL volumetric flask.
- Solvent Addition: Add approximately 7 mL of high-purity water to the volumetric flask.
- Mixing: Gently swirl the flask or use a magnetic stirrer at a low speed to dissolve the powder completely. Sonication can also be used to aid dissolution.



- Volume Adjustment: Once the powder is fully dissolved, add high-purity water to bring the final volume to the 10 mL mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the stock solution in a tightly sealed container at 2-8°C. For long-term storage, it is advisable to prepare fresh solutions. Aqueous solutions are not recommended to be stored for more than one day.[10]

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the stock solution to prepare working concentrations for cell-based antiviral assays.

Materials:

- 1 mg/mL Oseltamivir stock solution
- Appropriate cell culture medium (e.g., DMEM, MEM)
- Sterile serological pipettes and pipette tips
- Sterile conical tubes or microcentrifuge tubes

Procedure:

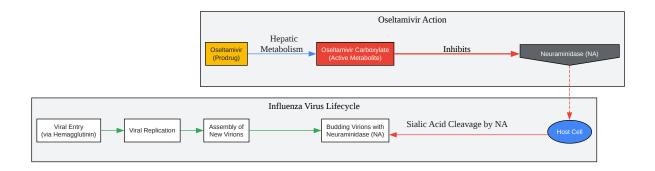
- Calculation: Determine the required final concentrations of oseltamivir for your experiment (e.g., ranging from nanomolar to micromolar concentrations).
- Serial Dilution: Perform serial dilutions of the 1 mg/mL stock solution using the appropriate cell culture medium to achieve the desired final concentrations.
- Example Dilution (for a 10 µg/mL working solution):
 - \circ Pipette 100 µL of the 1 mg/mL stock solution into a sterile tube.
 - Add 9.9 mL of cell culture medium to the tube.



- Vortex gently to mix. This will result in a 10 μg/mL working solution.
- Sterilization: If required for your specific application, the final working solutions can be sterile-filtered using a 0.22 μm syringe filter.
- Use: Use the freshly prepared working solutions immediately for your experiments.

Diagrams

Oseltamivir Mechanism of Action

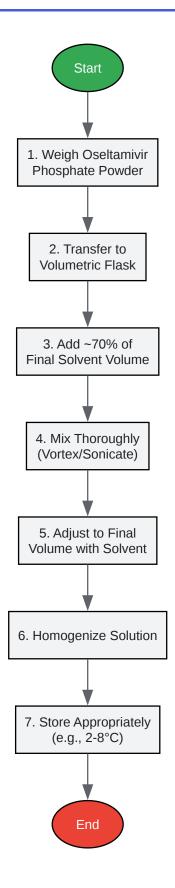


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Caption: Mechanism of action of Oseltamivir.

Experimental Workflow for Oseltamivir Solution Preparation





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Caption: Workflow for preparing Oseltamivir solution.



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